

# Essential Procedures for the Safe Disposal of Fiin-1

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Fiin-1*

Cat. No.: *B15578523*

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For immediate reference, **Fiin-1** and any materials contaminated with it should be treated as hazardous chemical waste. The absence of a specific Safety Data Sheet (SDS) for **Fiin-1** necessitates a cautious approach to its disposal. This guide is based on established general laboratory safety protocols for hazardous chemical waste and information on similar small molecule inhibitors. Researchers, scientists, and drug development professionals must adhere to these strict disposal procedures to ensure personal safety and environmental compliance. Your institution's Environmental Health and Safety (EHS) office should always be consulted for final guidance and to ensure compliance with local regulations.

**Fiin-1** is a potent and irreversible FGFR inhibitor intended for research use only.<sup>[1][2]</sup> Due to its biological activity and chemical structure, which includes halogenated components, it should be managed as a halogenated organic waste. This category of waste is often toxic and requires specific disposal routes.

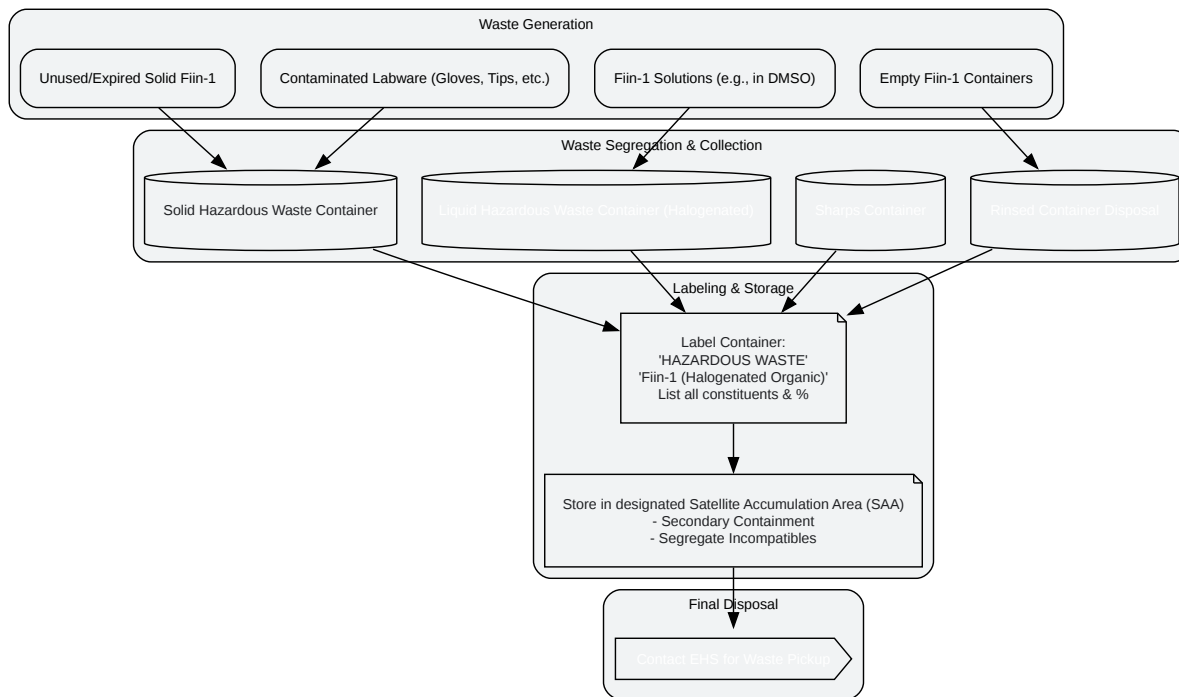
## Summary of Key Fiin-1 Information

The following table summarizes essential data for **Fiin-1**, gathered from various chemical suppliers. This information is critical for understanding the compound's properties for safe handling and disposal.

Property	Value	Source(s)
CAS Number	1256152-35-8	[1][3]
Molecular Formula	C <sub>32</sub> H <sub>39</sub> Cl <sub>2</sub> N <sub>7</sub> O <sub>4</sub>	[3]
Molecular Weight	693.06 g/mol	[3]
Solubility	Soluble to 100 mM in DMSO and ethanol	
Storage (Solid)	Store at -20°C	[3]
Biological Activity	Potent, irreversible FGFR inhibitor	[1][2][3]

## Disposal Workflow Diagram

The diagram below outlines the decision-making process and procedural flow for the proper disposal of **Fiin-1** waste, from the point of generation to its final collection by the EHS office.



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Caption: Disposal workflow for **Fiin-1** from generation to EHS pickup.

## Step-by-Step Disposal Protocols

Based on general guidelines for hazardous chemical waste, the following procedures are recommended for the disposal of **Fiin-1**.

## Personal Protective Equipment (PPE)

Before handling any **Fiin-1** waste, ensure you are wearing appropriate PPE.<sup>[4]</sup>

- Eye Protection: Chemical safety goggles.
- Hand Protection: Compatible chemical-resistant gloves (e.g., nitrile).
- Body Protection: A laboratory coat.
- Respiratory Protection: If handling the powder outside of a fume hood or if aerosolization is possible, use an appropriate respirator.

## Unused or Expired Solid Fiin-1

Solid **Fiin-1** waste must be disposed of as hazardous chemical waste.

- Procedure: Do not dispose of solid **Fiin-1** in the regular trash.<sup>[4]</sup> The original container with the unused or expired compound must be treated as hazardous chemical waste. Ensure the container is tightly sealed and the label is intact and legible.<sup>[4]</sup>

## Fiin-1 Solutions

Solutions containing **Fiin-1** must be collected as hazardous liquid waste.

- Procedure: Collect all **Fiin-1** solutions in a designated, leak-proof container with a screw-on cap.<sup>[5]</sup> The container must be clearly labeled "HAZARDOUS WASTE" and specify all constituents by percentage (e.g., "**Fiin-1** in DMSO," "Methanol rinsate"). It is crucial to identify the waste as "Halogenated Organic Waste." Keep the container tightly capped and store it in secondary containment within a designated Satellite Accumulation Area (SAA) to prevent spills.<sup>[5]</sup> Do not dispose of **Fiin-1** solutions down the drain.<sup>[6][7]</sup>

## Contaminated Labware and Materials

Any materials that have come into contact with **Fiin-1** are considered contaminated and must be disposed of as hazardous waste.<sup>[4]</sup>

- Solid Waste: Items such as gloves, weighing paper, and pipette tips contaminated with **Fiin-1** should be collected in a designated hazardous waste bag or container labeled

"HAZARDOUS WASTE" and specifying the contaminant.[8]

- Sharps: Needles and syringes used to handle **Fiin-1** solutions must be disposed of in an approved sharps container.[4]
- Glassware: Contaminated glassware should be decontaminated by rinsing with a suitable solvent (e.g., ethanol or acetone) three times.[9] The rinsate must be collected as hazardous liquid waste.[9] If decontamination is not feasible, the glassware should be disposed of as hazardous solid waste.

## Empty Fiin-1 Containers

Empty containers that held **Fiin-1** must also be disposed of as hazardous waste due to residual contamination.[10]

- Procedure: Rinse the empty container with a suitable solvent (such as ethanol or acetone) three times.[9] Collect the rinsate as hazardous liquid waste.[9] After rinsing, deface or remove the original label.[10] The rinsed, air-dried container should be disposed of according to your institution's policy for hazardous waste containers. Some institutions may require the container itself to be placed in the solid hazardous waste stream.

## Spill Management

In the event of a **Fiin-1** spill, cordon off the area and proceed with cleanup only if you are trained to do so.

- Procedure: Wear appropriate PPE. Absorb the spill with an inert, dry material (e.g., vermiculite, sand, or a commercial sorbent).[11] Collect the absorbed material using non-sparking tools and place it in a sealed, labeled container for hazardous solid waste. Decontaminate the spill area and report the incident to your supervisor and EHS office.

Disclaimer: This information is provided as a general guide. The disposal of chemical waste is strictly regulated. Always consult with your institution's Environmental Health and Safety (EHS) office for specific guidance and to ensure compliance with all applicable regulations.[11]

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